

Application Note: Preparation of o-Cresol-d7 Stock and Working Solutions

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Compound of Interest

Compound Name: o-Cresol-d7

Cat. No.: B566161

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Audience: Researchers, scientists, and drug development professionals.

This document provides detailed protocols for the preparation of stock and working solutions of **o-Cresol-d7** (2-methylphenol-d7). These guidelines are intended for use in research and analytical laboratory settings, particularly for applications requiring a stable, deuterated internal standard for mass spectrometry-based quantification.

Introduction

o-Cresol-d7 is the deuterated analog of o-cresol, an aromatic organic compound.^[1] The "d7" designation signifies that seven hydrogen atoms in the molecule have been replaced with deuterium isotopes.^[1] This isotopic labeling makes its mass distinguishable from its unlabeled counterpart without significantly altering its chemical properties.^[1] Consequently, **o-Cresol-d7** is an ideal internal standard for quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS), helping to correct for matrix effects and variations during sample preparation and analysis.^{[2][3]} It is also used as a tracer in metabolic studies.

Physicochemical and Safety Data

Accurate preparation of solutions requires a clear understanding of the compound's properties and associated hazards. All handling should be performed by trained personnel in a controlled laboratory environment.

Table 1: Physicochemical Properties of **o-Cresol-d7**

| Property | Value | Reference(s) |
|-------------------|--|--------------|
| IUPAC Name | 2,3,4,5-tetradeuterio-6-(trideuteriomethyl)phenol | |
| Synonyms | o-Cresol-D7, 2-methylphenol-D7 | |
| CAS Number | 202325-50-6 | |
| Molecular Formula | C ₇ HD ₇ O | |
| Molecular Weight | 115.18 g/mol | |
| Appearance | Colorless to Light Beige Oil to Low-Melting Solid | |
| Melting Point | 30 - 33 °C | |
| Solubility | Soluble in Chloroform, DMSO, Methanol | |

| Storage | Store at -20°C or 4°C, protected from light and air | |

Table 2: Hazard Identification for o-Cresol (Unlabeled) Note: Safety precautions for the unlabeled compound should be applied to its deuterated form.

| Hazard Class | GHS Classification | Precaution(s) | Reference(s) |
|------------------------|---------------------------|--|--------------|
| Acute Toxicity | Category 3 (Oral, Dermal) | Toxic if swallowed or in contact with skin. | |
| Skin Corrosion | Category 1B | Causes severe skin burns and eye damage. | |
| Eye Damage | Category 1 | Causes serious eye damage. | |
| Respiratory Irritation | Category 3 | May cause respiratory irritation. | |
| Reproductive Toxicity | Category 2 | Suspected of damaging fertility or the unborn child. | |

| Aquatic Toxicity | Acute Category 2, Chronic Category 3 | Toxic to aquatic life with long-lasting effects. | |

Experimental Protocols

3.1. Required Materials and Equipment

- **o-Cresol-d7** solid or oil
- Analytical balance (located in a chemical fume hood)
- Chemical fume hood
- Grade A volumetric flasks (e.g., 1 mL, 5 mL, 10 mL)
- Calibrated micropipettes and sterile tips
- Glass vials with PTFE-lined caps (amber recommended for light-sensitive compounds)
- Vortex mixer

- Sonicator bath
- Solvent: HPLC-grade Methanol or DMSO
- Diluent: Final matrix for the experiment (e.g., buffer, cell culture medium, plasma)
- Personal Protective Equipment (PPE): Safety glasses, face shield, nitrile gloves, lab coat

3.2. Safety Precautions

- Due to its toxicity and corrosive nature, handle **o-Cresol-d7** exclusively within a certified chemical fume hood.
- Wear appropriate PPE at all times, including double gloves, a lab coat, and eye/face protection.
- Avoid inhalation of dust or vapors and prevent any contact with skin or eyes.
- Dispose of all contaminated materials and waste according to institutional and local environmental regulations.

3.3. Protocol for Preparation of a 10 mg/mL Stock Solution

- Allow the **o-Cresol-d7** container to equilibrate to room temperature before opening to prevent condensation.
- Place a sterile, tared amber glass vial on the analytical balance inside a chemical fume hood.
- Carefully weigh 10.0 mg of **o-Cresol-d7** directly into the vial. Record the exact weight.
- Using a calibrated micropipette, add a small amount of HPLC-grade methanol (approx. 0.5 mL) to the vial.
- Cap the vial and vortex gently until the solid is fully dissolved. If necessary, use a sonicator bath for 5-10 minutes to ensure complete dissolution.

- Once dissolved, add methanol to a final volume of 1.0 mL. For higher accuracy, perform this step in a 1 mL volumetric flask and transfer the final solution to the storage vial.
- Cap the vial tightly, label it clearly (Compound Name, Concentration, Solvent, Preparation Date, Initials), and seal with paraffin film for long-term storage.
- Store the stock solution at -20°C.

3.4. Protocol for Preparation of Working Solutions

Working solutions are prepared by serially diluting the stock solution into the desired final matrix (e.g., mobile phase, buffer, or biological matrix).

Table 3: Example Dilution Scheme for Working Solutions from a 10 mg/mL Stock

| Target Concentration | Volume of Stock/Previous Solution | Diluent Volume | Final Volume |
|----------------------|-----------------------------------|----------------|--------------|
| 1 mg/mL (1000 µg/mL) | 100 µL of 10 mg/mL Stock | 900 µL | 1 mL |
| 100 µg/mL | 100 µL of 1 mg/mL Solution | 900 µL | 1 mL |
| 10 µg/mL | 100 µL of 100 µg/mL Solution | 900 µL | 1 mL |
| 1 µg/mL (1000 ng/mL) | 100 µL of 10 µg/mL Solution | 900 µL | 1 mL |
| 100 ng/mL | 100 µL of 1 µg/mL Solution | 900 µL | 1 mL |

| 100 ng/mL | 100 µL of 1 µg/mL Solution | 900 µL | 1 mL |

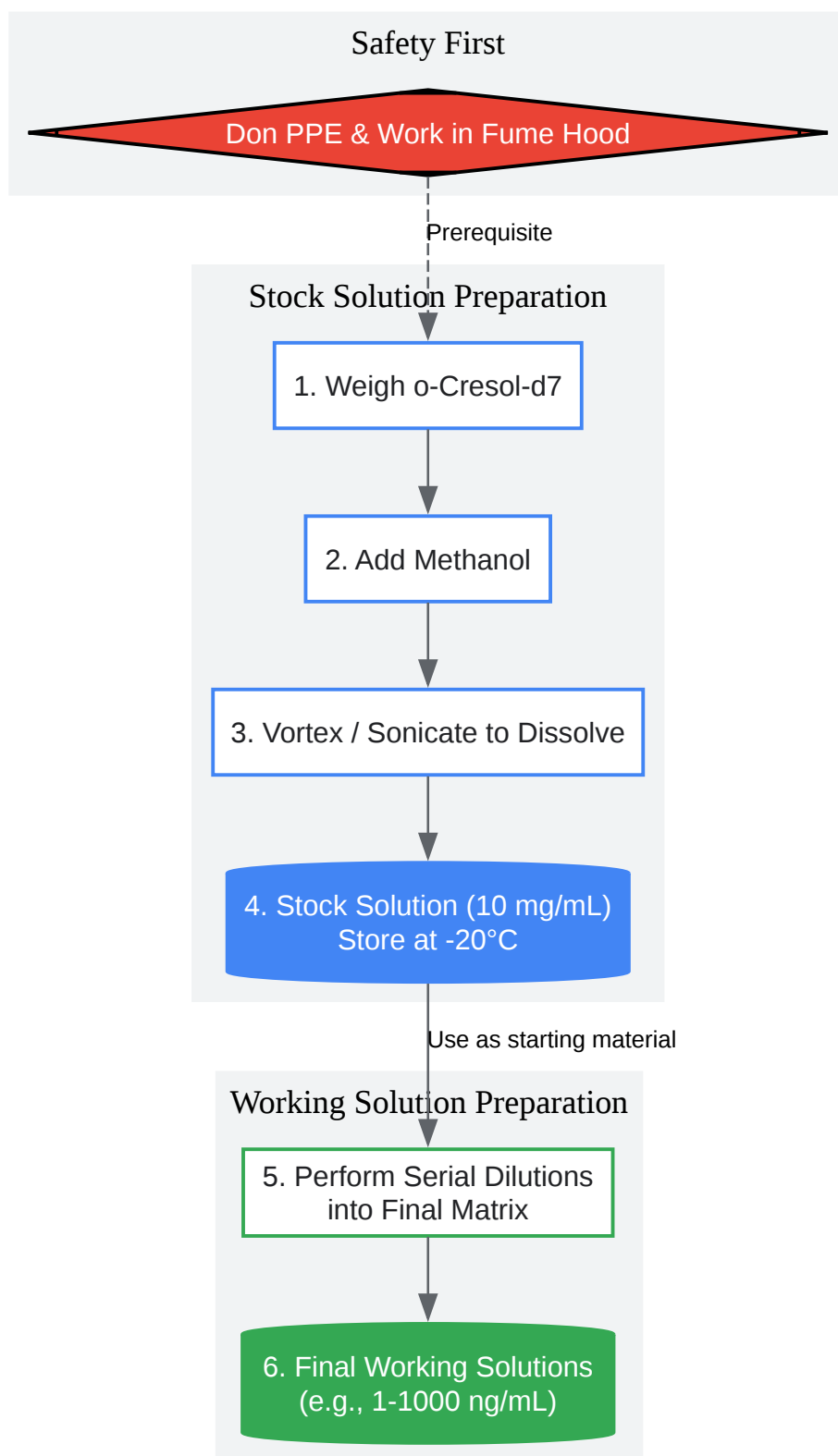
Procedure:

- Pre-warm the required volume of diluent (e.g., cell culture medium) to 37°C if necessary to prevent compound precipitation.
- Label all tubes for the dilution series clearly.

- To prepare the 1 mg/mL intermediate solution, add 100 μ L of the 10 mg/mL stock solution to a vial containing 900 μ L of the diluent.
- Vortex the solution thoroughly. When diluting a stock solution from an organic solvent into an aqueous medium, add the stock solution slowly while gently swirling or vortexing the medium to prevent precipitation.
- Continue the serial dilution as outlined in Table 3, using a clean pipette tip for each transfer.
- Prepare working solutions fresh before each experiment for best results.

Experimental Workflow Visualization

The following diagram illustrates the logical steps for the preparation of **o-Cresol-d7** stock and working solutions.



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Caption: Workflow for **o-Cresol-d7** Solution Preparation.

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References

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